

Application Note: Extraction and Analysis of -apo-Oxytetracycline from Tissue Matrices

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Compound of Interest

Compound Name: *alpha-apo-Oxytetracycline*

CAS No.: 18695-01-7

Cat. No.: B565533

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Executive Summary

This application note details a robust protocol for the extraction and quantification of

-apo-Oxytetracycline (

-apo-OTC) in animal tissue samples (muscle, liver, kidney). While regulatory monitoring typically focuses on the parent compound Oxytetracycline (OTC) and its 4-epimer,

-apo-OTC is a critical degradation product formed under acidic conditions. Its presence indicates sample instability, improper storage, or metabolic breakdown.

This guide moves beyond generic tetracycline methods, addressing the specific physicochemical challenges of the apo- derivative—namely, its altered polarity (reduced hydrophilicity due to dehydration) and the risk of ex vivo formation during acidic extraction steps.

Chemical Context & Mechanism

To extract

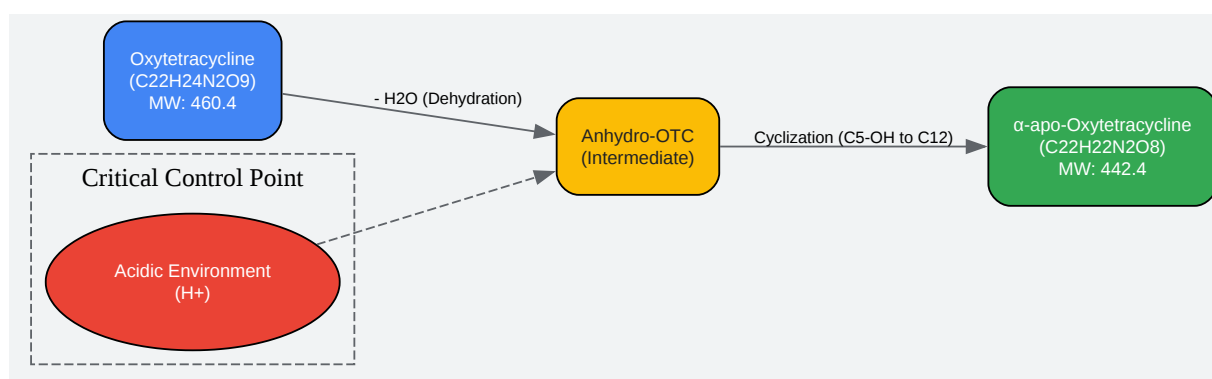
-apo-OTC effectively, one must understand its formation. Unlike the reversible epimerization of OTC to 4-epi-OTC, the formation of

-apo-OTC is an irreversible acid-catalyzed dehydration followed by an internal cyclization.

Degradation Pathway

The C6-hydroxyl group of OTC is eliminated, leading to anhydro-OTC, which rearranges to form the stable lactone ring of

-apo-OTC.



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Figure 1: Acid-catalyzed degradation pathway of Oxytetracycline. Control of extraction pH is vital to prevent artificial generation of the analyte.

Experimental Strategy

The Chelation Challenge

Tetracyclines (TCs) have a high affinity for multivalent cations (

), which are abundant in tissue and bone. Binding to these ions causes poor recovery and peak tailing.

- Solution: We utilize McIlvaine Buffer (pH 4.0) supplemented with Na

EDTA. The EDTA acts as a sacrificial chelator, stripping metal ions from the tissue and releasing the analyte.

Matrix Interference & Polarity

-apo-OTC is less polar than parent OTC due to the loss of a hydroxyl group.

- Solution: While standard C18 SPE works, a Polymeric HLB (Hydrophilic-Lipophilic Balance) cartridge is superior. It retains the hydrophobic apo- form strongly while allowing aggressive washing of polar protein/salt interferences.

Materials and Reagents

Reagent	Grade/Specification	Purpose
Methanol (MeOH)	LC-MS Grade	Elution solvent
Acetonitrile (ACN)	LC-MS Grade	Mobile phase
Formic Acid	>98% Purity	Ionization enhancer
Disodium EDTA	ACS Reagent	Chelating agent
Citric Acid	Anhydrous	Buffer component
Disodium Phosphate	Anhydrous ()	Buffer component
SPE Cartridges	Oasis HLB (60 mg, 3 cc) or equiv.	Sample cleanup
Standard	-apo-Oxytetracycline	Reference material (CAS 18751-99-0)

Protocol: Sample Preparation & Extraction

Step 1: Buffer Preparation (McIlvaine-EDTA, pH 4.0)

This buffer is the foundation of the method. Do not substitute with simple phosphate buffer.

- Solution A: Dissolve 21.0 g Citric Acid in 1000 mL water (0.1 M).

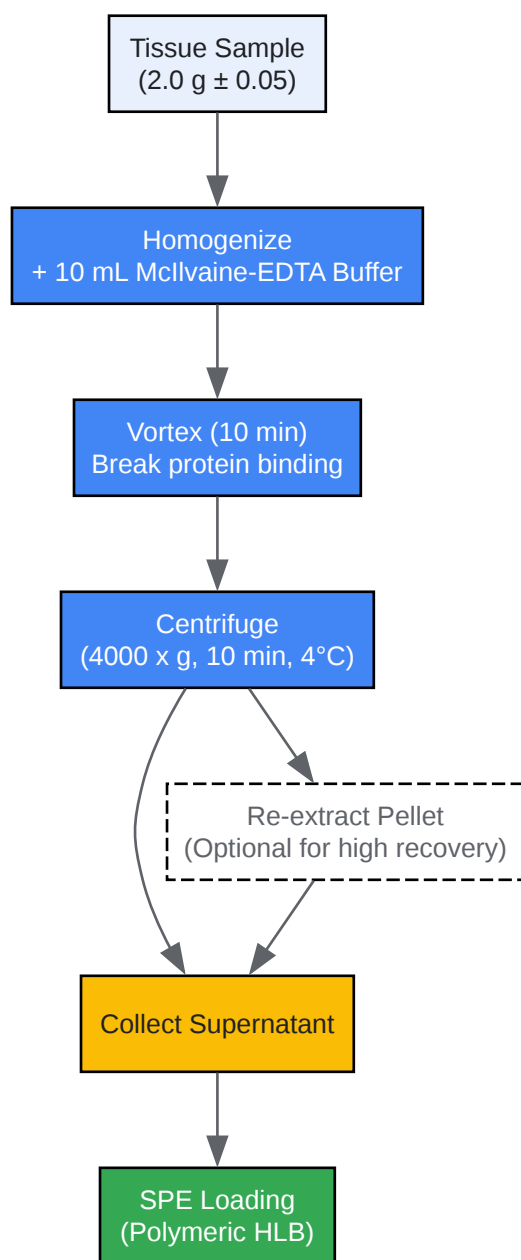
- Solution B: Dissolve 28.4 g

in 1000 mL water (0.2 M).
- Mix: Combine 625 mL Solution A + 375 mL Solution B.
- Add EDTA: Dissolve 37.2 g

EDTA into the mixture (approx 0.1 M EDTA).
- Adjust: Verify pH is

.

Step 2: Tissue Extraction Workflow



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Figure 2: Optimized extraction workflow ensuring release of protein/metal-bound residues.

Detailed Steps:

- Weigh: Transfer

g of homogenized tissue into a 50 mL polypropylene centrifuge tube.

- Extract: Add 10 mL McIlvaine-EDTA Buffer. Vortex vigorously for 1 min, then shake/tumble for 10 min.
- Clarify: Centrifuge at

for 10 min at 4°C. (Cold temperature prevents degradation).
- Filter: Decant supernatant through glass wool or a fast filter paper if lipids are visible.
- Clean-up (SPE):
 - Condition: 3 mL MeOH

3 mL Water.
 - Load: Apply supernatant (gravity or low vacuum).
 - Wash: 3 mL Water (removes EDTA and salts)

Dry cartridge under vacuum for 5 min.
 - Elute: 3 mL Methanol.
- Concentrate: Evaporate eluate to dryness under

stream at 40°C.
- Reconstitute: Dissolve residue in 1.0 mL Mobile Phase A/B (90:10). Vortex and filter (0.2 µm PTFE) into LC vial.

LC-MS/MS Analysis

Chromatographic Conditions

- Column: Waters XBridge C18 (150 mm, 3.5 µm) or Phenomenex Kinetex C18.

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Injection Vol: 10

L.

Gradient:

Time (min)	% B	Event
0.0	10	Initial Hold
1.0	10	Start Gradient

| 6.0 | 90 | Elution of

-apo-OTC | | 8.0 | 90 | Wash | | 8.1 | 10 | Re-equilibration | | 12.0 | 10 | End |

Mass Spectrometry Parameters (ESI+)

Since

-apo-OTC (MW 442.4) differs from OTC (MW 460.4), the precursor ion changes.

- Source: Electrospray Ionization (Positive Mode).
- Capillary Voltage: 3.0 kV.
- Source Temp: 150°C.
- Desolvation Temp: 400°C.

MRM Transitions: | Analyte | Precursor (

) | Product (

) | Cone (V) | Collision (eV) | Type | | :--- | :--- | :--- | :--- | :--- | :--- | |

-apo-OTC | 443.1 | 426.1 | 25 | 18 | Quantifier (

) | | | | 408.1 | 25 | 22 | Qualifier (

) | | | | 213.1 | 25 | 30 | Structural | | OTC (Parent) | 461.1 | 426.1 | 28 | 16 | Reference |

Note: The transition 443

426 represents the loss of ammonia, a common fragmentation for tetracyclines. The 443

213 transition is highly specific to the naphthacene core.

Validation & Quality Control

To ensure Scientific Integrity, the following controls must be included:

- System Suitability: Inject a standard mix of OTC and

-apo-OTC. Resolution (

) between peaks must be

. (Apo-OTC elutes later than OTC due to higher hydrophobicity).

- Recovery Check: Spike blank tissue at 100 ng/g. Typical recovery for this method is 85-105%.

- Low recovery (<70%)? Check EDTA concentration.[1] Tissue calcium may be saturating the chelator.

- Stability:

-apo-OTC is light-sensitive. Perform all extractions in amber glassware or low-light conditions.

References

- European Pharmacopoeia (Ph. Eur.). (2025).[2] Oxytetracycline Hydrochloride Monograph. Council of Europe. [\[Link\]](#)

- U.S. Food and Drug Administration (FDA). (2018). Oxytetracycline; Pesticide Tolerances. Federal Register. [[Link](#)]
- Oka, H., et al. (2000). Improvement of chemical analysis of antibiotics: XII. Simultaneous analysis of seven tetracyclines in meat. Journal of Chromatography A. (Foundational method for McIlvaine-EDTA extraction).

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